

A Comprehensive Technical Guide to the Thermodynamic Properties of Menthyl Acetate

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Compound of Interest

Compound Name: *Menthyl acetate*

CAS No.: 20777-36-0

Cat. No.: B7771268

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Abstract

Menthyl acetate, a key ester of menthol, is a significant compound in the fragrance, flavor, and pharmaceutical industries. A thorough understanding of its thermodynamic properties is paramount for optimizing processes such as formulation, purification, and reaction engineering. This guide provides a consolidated repository of core thermodynamic data for **menthyl acetate**, outlines detailed experimental protocols for their determination, and discusses the theoretical models that govern these properties. By synthesizing experimental data with practical, field-proven insights, this document serves as an essential resource for professionals requiring accurate and reliable thermophysical data for process design, modeling, and safety analysis.

Introduction: The Scientific Imperative of Thermodynamic Data

Menthyl acetate ($C_{12}H_{22}O_2$) is the acetate ester of menthol, a monoterpene that is a primary component of peppermint oil, contributing significantly to its characteristic aroma and flavor.^[1] Its applications extend from flavor and fragrance compositions to potential roles as a cooling agent in topical pharmaceutical formulations. For scientists and engineers, precise thermodynamic data are not merely academic; they are the bedrock of process design, safety, and product efficacy.

The rationale for demanding high-fidelity thermodynamic data is threefold:

- **Process Optimization:** Properties like vapor pressure and enthalpy of vaporization are critical for designing efficient distillation and purification processes.
- **Formulation Stability:** Heat capacity and density data are essential for heat transfer calculations and ensuring the stability of formulations during storage and transport.
- **Safety and Handling:** Flash point and vapor pressure data are indispensable for conducting accurate safety assessments and preventing hazardous conditions.

This guide provides an in-depth examination of these critical properties, offering both curated data and the methodologies to obtain them.

Core Thermodynamic and Physical Properties of Menthyl Acetate

This section consolidates key experimental and estimated data for various isomers of **menthyl acetate**. It is crucial to note that properties can vary slightly between different stereoisomers (e.g., **l-menthyl acetate** vs. **dl-menthyl acetate**). When precision is critical, sourcing data specific to the isomer in use is recommended.

Table 1: Key Physical and Thermodynamic Properties of **Menthyl Acetate**

Property	Value	Temperature (°C)	Pressure	Source(s)
Molecular Formula	C₁₂H₂₂O₂	-	-	[1][2]
Molar Mass	198.30 g/mol	-	-	[1][3]
Normal Boiling Point	227 - 230 °C	-	1 atm	[1][3][4][5]
Melting Point	< 25 °C	-	1 atm	[4][5]
Vapor Pressure	0.0707 - 0.10 mmHg	25	-	[3][4]
	45 Pa (0.338 mmHg)	20	-	[5]
Density / Specific Gravity	0.918 - 0.925 g/mL	25	-	[6]
	0.919 - 0.920 g/mL	20	-	[3][4]
Flash Point	77 - 92.22 °C	-	-	[1][6]
Refractive Index (n _{20/D})	1.4440 - 1.4500	20	-	[3][4]

| Solubility | Slightly soluble in water; miscible with alcohol and ether.[3][7] | - | - | [3][7] |

Note: Data represents values for various isomers as reported in the literature. For isomer-specific data, direct consultation of the cited sources is advised.

Experimental Determination of Thermodynamic Properties

The trustworthiness of thermodynamic data hinges on the robustness of the experimental methods used for its determination. This section details the standard, self-validating protocols for measuring key properties.

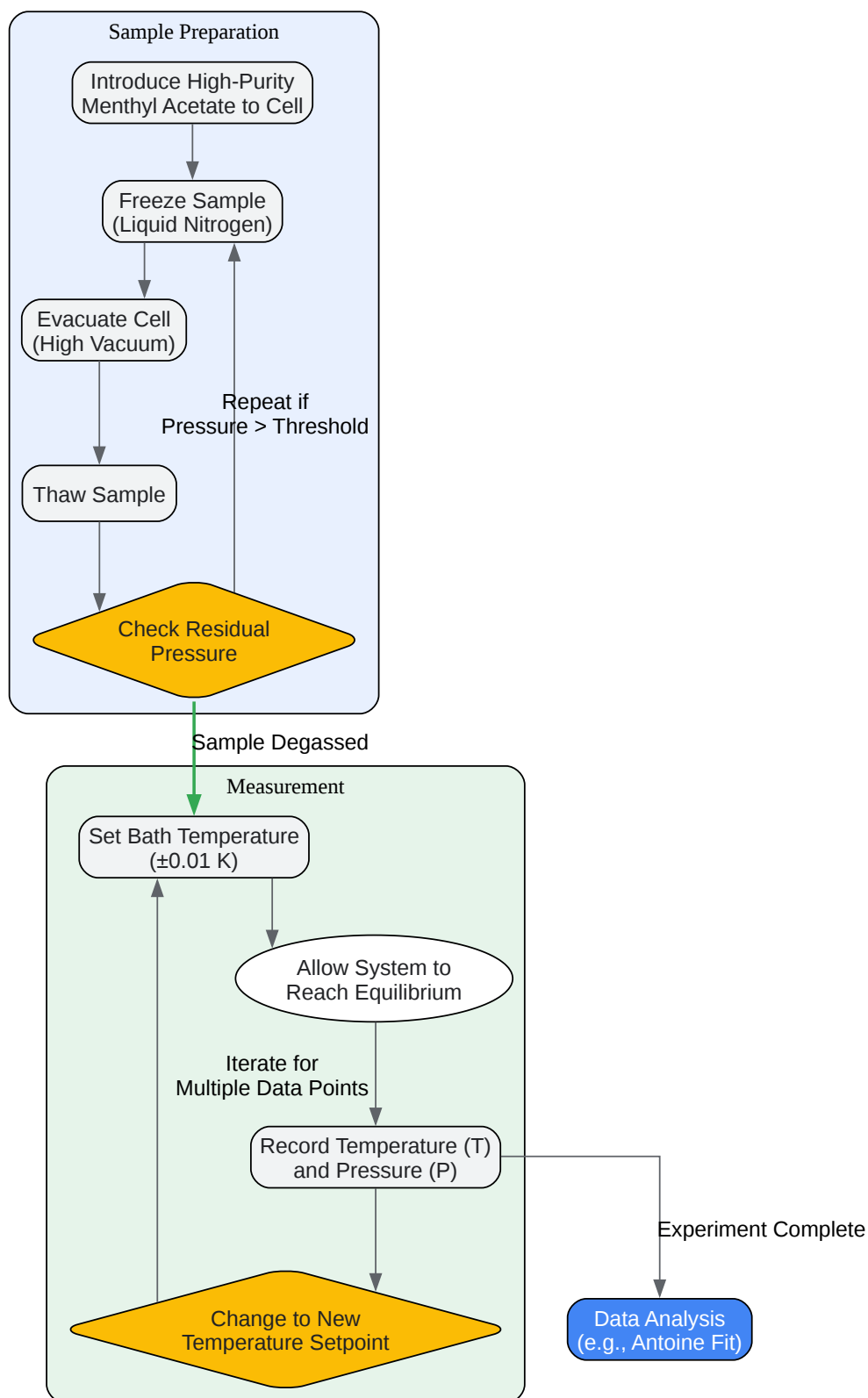
Vapor Pressure Determination via the Static Method

The static method is a direct and highly accurate technique for measuring the vapor pressure of a pure liquid. It involves degassing the substance and measuring the pressure of the vapor in equilibrium with the liquid at a precisely controlled temperature.

Experimental Protocol:

- **Sample Preparation:** A high-purity sample of **menthyl acetate** is introduced into a thermostatted equilibrium cell.
- **Degassing:** The sample is repeatedly frozen (using liquid nitrogen), evacuated under high vacuum to remove dissolved air, and then thawed. This cycle is repeated until the pressure of the system at the freezing point is negligible. The causality here is that dissolved gases would contribute to the total pressure, leading to erroneously high vapor pressure readings.
- **Temperature Control:** The equilibrium cell is submerged in a constant-temperature bath with stability better than ± 0.01 K.
- **Pressure Measurement:** The pressure of the vapor phase is measured using a high-precision pressure transducer (e.g., a capacitance diaphragm gauge) calibrated against a primary standard.
- **Data Acquisition:** The system is allowed to reach thermal and phase equilibrium, at which point the vapor pressure and temperature are recorded. Measurements are taken at various temperatures to establish the vapor pressure curve.

A logical diagram for this workflow is presented below.



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Caption: Workflow for vapor pressure determination using the static method.

Heat Capacity Measurement via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a powerful and common thermal analysis technique used to measure the heat capacity (C_p) of liquids.[8][9] The method relies on comparing the heat flow into a sample pan with the heat flow into an empty reference pan as they are subjected to a controlled temperature program.[10]

Experimental Protocol:

- **Instrument Calibration:** The DSC instrument's temperature and heat flow are calibrated using certified standards (e.g., indium for melting point and enthalpy). This step is critical for data trustworthiness.
- **Sample Preparation:** A small, precisely weighed amount of **menthyl acetate** (typically 10-20 mg) is hermetically sealed in an aluminum pan.[10] Sealing is crucial to prevent mass loss due to evaporation during the experiment, which would introduce significant error.[11]
- **Baseline Measurement:** An initial run is performed with two empty pans to obtain the baseline heat flow difference between the sample and reference sides.
- **Standard Measurement:** A run is performed with a known standard material (e.g., sapphire) to determine the heat capacity calibration factor.
- **Sample Measurement:** The sample pan containing **menthyl acetate** is placed in the DSC, and the same temperature program is run.
- **Calculation:** The heat capacity of the sample is calculated using the difference in heat flow between the sample, baseline, and standard runs, according to the formula: $C_{p,\text{sample}} = (\Delta Q_{\text{sample}} / m_{\text{sample}}) * (m_{\text{std}} / \Delta Q_{\text{std}}) * C_{p,\text{std}}$ where ΔQ is the heat flow difference and m is the mass.

Theoretical Modeling and Data Correlation

While experimental data is the gold standard, theoretical and empirical models are essential for interpolating and extrapolating data and for predictive purposes when experimental values are unavailable.

The Antoine Equation for Vapor Pressure

The Antoine equation is a widely used semi-empirical correlation that describes the relationship between vapor pressure and temperature. It is invaluable for process simulation and engineering calculations.

The equation is: $\log_{10}(P) = A - (B / (T + C))$

Where:

- P is the vapor pressure
- T is the temperature
- A, B, and C are substance-specific coefficients derived from experimental data.

For **menthyl acetate** (isomer unspecified), the following Antoine coefficients have been published for pressure in kPa and temperature in Kelvin, valid over a temperature range of 381.62 K to 553.25 K:[12]

Table 2: Antoine Equation Coefficients for **Menthyl Acetate**

Coefficient	Value
A	1.41268e+01 (for ln(P))
B	-4.16767e+03
C	-8.04700e+01

Note: The source provides coefficients for the natural logarithm form: $\ln(P) = A + B/(T + C)$. [12]

Group Contribution Methods

For properties like heat capacity and enthalpy of formation where experimental data may be scarce, group contribution methods (e.g., Joback method) provide a predictive framework.[12] These methods estimate thermodynamic properties by summing the contributions of individual functional groups within the molecule. While powerful for initial estimates, they are generally

less accurate than experimental measurements and should be used with caution for final process design.

Applications in Research and Industry

The practical application of this data is extensive:

- **Drug Development:** In the development of topical analgesics or cooling creams, vapor pressure data informs the rate of release and the cooling sensation profile. Heat capacity is crucial for ensuring the thermal stability of the final product.
- **Flavor & Fragrance:** The volatility of **menthyl acetate**, directly related to its vapor pressure, determines its performance in perfumes and food products. Distillation processes, designed using vapor-liquid equilibrium data derived from vapor pressure, are used to purify the compound to the required sensory standard.
- **Chemical Engineering:** Accurate thermodynamic data is essential for the design of reactors for synthesis (e.g., esterification of menthol), distillation columns for purification, and heat exchangers for process temperature control.

Conclusion

This guide has provided a consolidated overview of the essential thermodynamic properties of **menthyl acetate**, grounded in authoritative data and established scientific protocols. The accurate determination and application of properties such as vapor pressure and heat capacity are fundamental to leveraging this compound effectively and safely across its various industrial applications. By integrating reliable experimental data with proven theoretical models, researchers and engineers can optimize process efficiency, ensure product quality, and maintain the highest standards of safety.

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